

# Thermochemical Properties of Furfurylamine: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Furfurylamine

Cat. No.: B118560

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This technical guide provides a comprehensive overview of the core thermochemical properties of **furfurylamine**, a furan-based compound of significant interest in various industrial applications, including the synthesis of pharmaceuticals and agrochemicals. This document summarizes key quantitative data, details the experimental methodologies used for their determination, and presents visual representations of the experimental workflows.

## Core Thermochemical Data

The thermochemical properties of **furfurylamine** are crucial for understanding its stability, reactivity, and energy content, which are vital parameters in process design, safety assessments, and the development of novel synthetic routes. The available quantitative data for **furfurylamine** at  $T = 298.15 \text{ K}$  and  $p^\circ = 0.1 \text{ MPa}$  are summarized in the tables below.

Property	Symbol	Value	State
Standard Molar Enthalpy of Formation	$\Delta_f H_m^\circ$	$-(92.6 \pm 1.1) \text{ kJ}\cdot\text{mol}^{-1}$	Liquid
Standard Molar Enthalpy of Formation	$\Delta_f H_m^\circ$	$-(43.5 \pm 1.4) \text{ kJ}\cdot\text{mol}^{-1}$	Gas
Standard Molar Energy of Combustion	$\Delta_c H_m^\circ$	-	Liquid
Standard Molar Enthalpy of Vaporization	$\Delta_{\text{vap}} H_m^\circ$	$(49.1 \pm 0.8) \text{ kJ}\cdot\text{mol}^{-1}$	-

Note: Data for the standard entropy and specific heat capacity of **furfurylamine** are not readily available in the surveyed literature.

## Experimental Protocols

The determination of the thermochemical properties of **furfurylamine** relies on precise calorimetric techniques. The following sections detail the methodologies employed in the cited research.

### Static Bomb Combustion Calorimetry

The standard molar energy of combustion of liquid **furfurylamine** was determined using a static bomb combustion calorimeter. This technique measures the heat released when a substance is completely combusted in a constant-volume vessel (the "bomb") filled with an excess of oxygen under pressure.

Methodology:

- **Sample Preparation:** A known mass of the liquid **furfurylamine** sample is placed in a crucible within the combustion bomb. A cotton fuse is positioned to ensure ignition.
- **Bomb Assembly and Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 3.04 MPa.

- **Calorimeter Setup:** The bomb is placed in a calorimeter vessel containing a precisely measured quantity of water. The calorimeter is then sealed in an outer jacket to minimize heat exchange with the surroundings.
- **Ignition and Temperature Measurement:** The sample is ignited by passing an electric current through an ignition wire. The temperature of the water in the calorimeter is monitored with high precision before, during, and after the combustion reaction.
- **Data Analysis:** The energy equivalent of the calorimeter is determined by calibrating with a substance of known combustion energy, such as benzoic acid. The standard molar energy of combustion of **furfurylamine** is then calculated from the corrected temperature rise and the energy equivalent of the calorimeter.

## High-Temperature Calvet Microcalorimetry

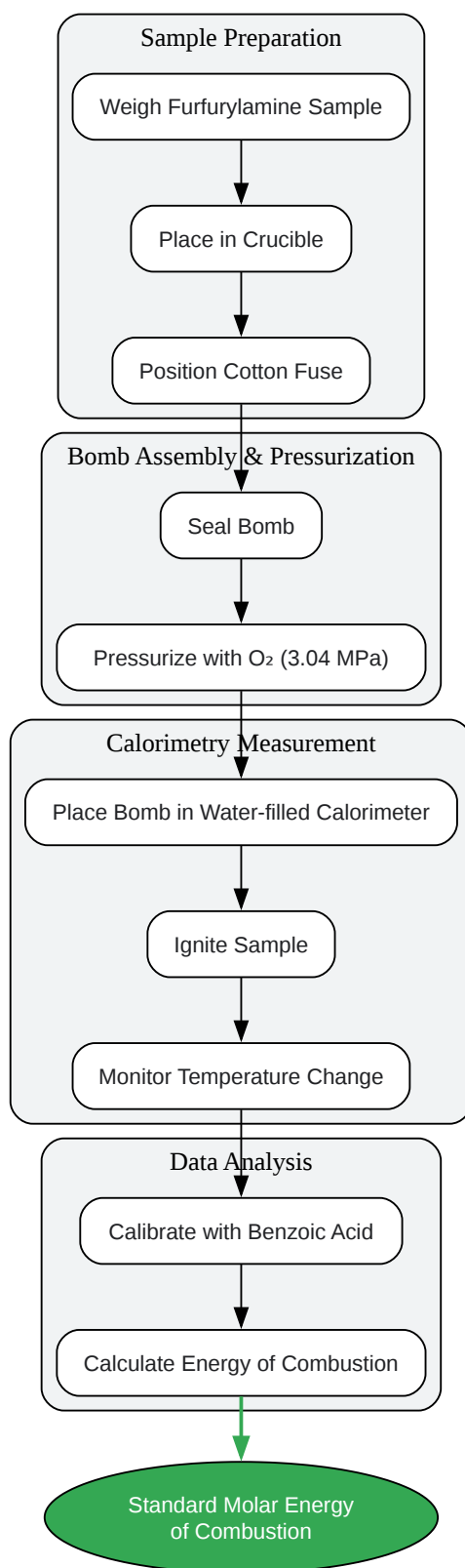
The standard molar enthalpy of vaporization of **furfurylamine** was determined using a high-temperature Calvet microcalorimeter. This method measures the heat flow associated with the phase transition of a substance from liquid to gas.

### Methodology:

- **Sample Introduction:** A small, accurately weighed sample of **furfurylamine** is placed in a sample cell.
- **Isothermal Measurement:** The sample cell is dropped from room temperature into the pre-heated microcalorimeter, which is maintained at a constant high temperature ( $T = 298.15\text{ K}$  for this experiment).
- **Vaporization:** The heat absorbed by the sample to first heat up and then completely vaporize is measured by the surrounding thermopiles.
- **Calibration:** The apparatus is calibrated using a substance with a known enthalpy of vaporization or by electrical calibration (Joule effect).
- **Calculation:** The standard molar enthalpy of vaporization is calculated from the integrated heat flow signal, the mass of the sample, and its molar mass.

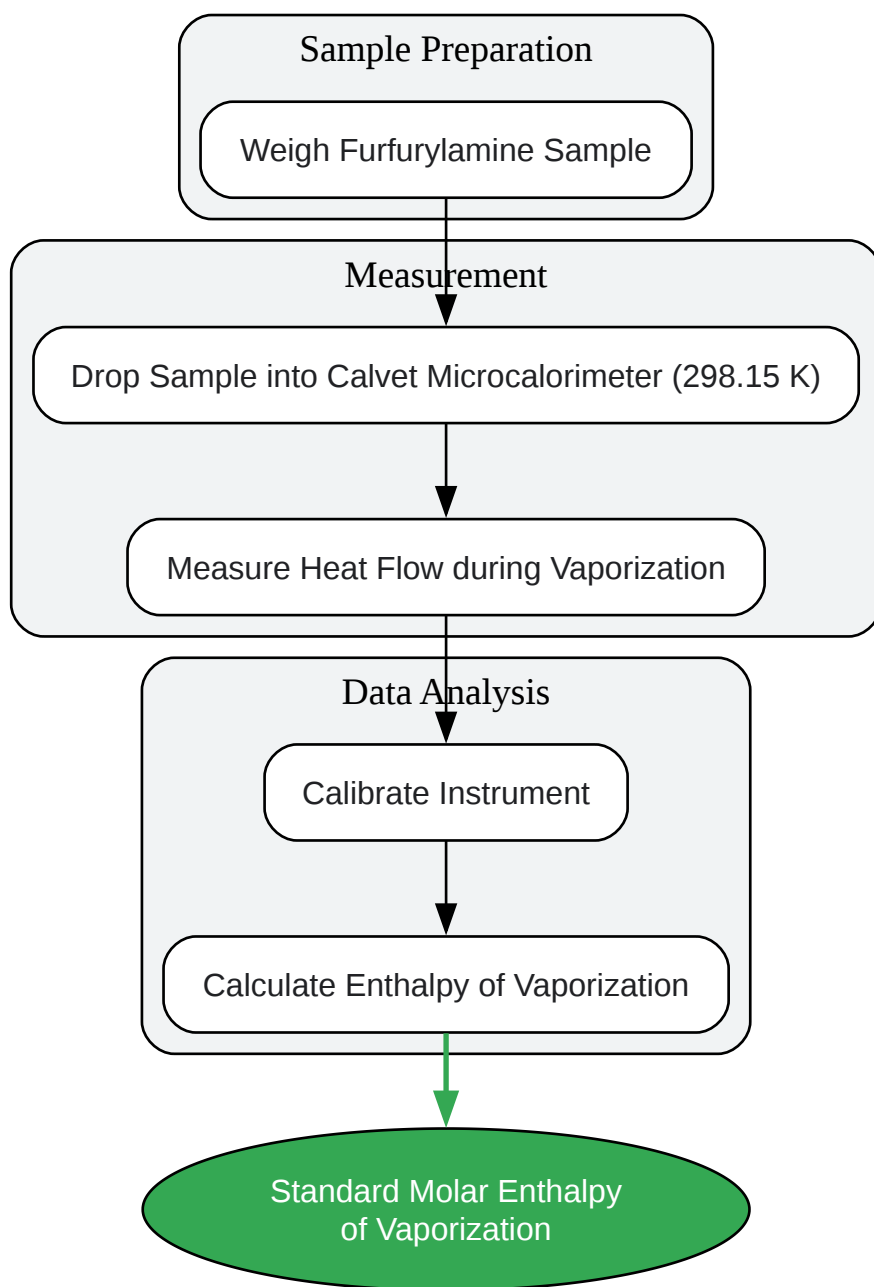
## Visualizations

The following diagrams illustrate the experimental workflows for the determination of the thermochemical properties of **furfurylamine**.



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### Static Bomb Combustion Calorimetry Workflow



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#### High-Temperature Calvet Microcalorimetry Workflow

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